

# Technical Monograph: 2-Formylquinolin-8-yl Acetate[1]

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## Compound of Interest

Compound Name: 2-Formylquinolin-8-yl acetate

CAS No.: 36456-52-7

Cat. No.: B2770114

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## Executive Summary

**2-Formylquinolin-8-yl acetate** (CAS: 36456-52-7) is a functionalized quinoline derivative characterized by an aldehyde group at the C2 position and an acetate-protected hydroxyl group at the C8 position.[1][2][3] It serves as a pivotal "pro-chelator" scaffold in bioinorganic chemistry and drug development. The acetate moiety masks the phenolic oxygen, rendering the molecule non-fluorescent and incapable of metal coordination until enzymatically or chemically hydrolyzed. This "turn-on" mechanism is exploited in the design of esterase-responsive fluorescent probes and ratiometric sensors for transition metals ( $Zn^{2+}$ ,  $Cu^{2+}$ ). Additionally, the C2-aldehyde functionality allows for facile condensation with amines to generate Schiff base ligands with potent antimalarial and antibacterial activities.

## Chemical Identity & Structural Analysis[5][6][7][8]

Property	Specification
IUPAC Name	(2-Formylquinolin-8-yl) acetate
Common Synonyms	8-Acetoxyquinoline-2-carboxaldehyde; 2-Formyl-8-quinolinyl acetate
CAS Number	36456-52-7
Molecular Formula	C <sub>12</sub> H <sub>9</sub> NO <sub>3</sub>
Molecular Weight	215.21 g/mol
SMILES	<chem>CC(=O)Oc1cccc2ccc(C=O)nc12</chem>
Appearance	Pale yellow to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, CHCl <sub>3</sub> , CH <sub>2</sub> Cl <sub>2</sub> ; Sparingly soluble in H <sub>2</sub> O

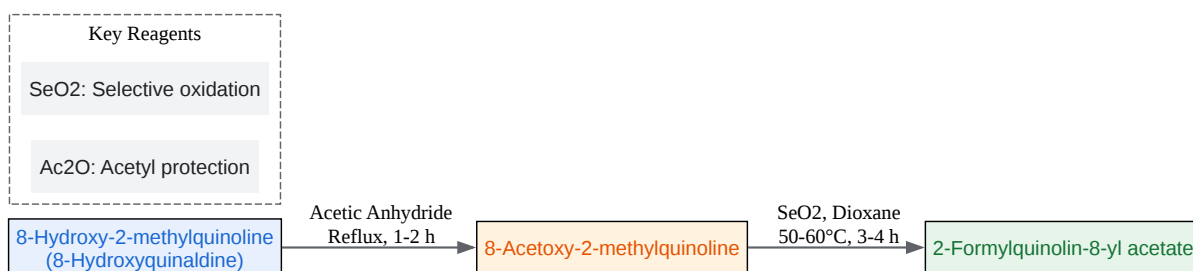
## Structural Features[3][5][6][8][9][10][11][12][13]

- **Quinoline Core:** Provides a rigid, conjugated  $\pi$ -system essential for fluorescence upon chelation.
- **C8-Acetate Group:** Acts as a masking group. It prevents the formation of the stable 5-membered chelate ring typical of 8-hydroxyquinoline (8-HQ) complexes, thereby quenching fluorescence and inhibiting metal binding.
- **C2-Formyl Group:** A reactive electrophile suitable for Schiff base formation (condensation with primary amines, hydrazines, or thiosemicarbazides).

## Synthesis & Production Protocols

The synthesis of **2-Formylquinolin-8-yl acetate** typically proceeds via the oxidation of the 2-methyl analog (8-acetoxyquinoline) using Selenium Dioxide (SeO<sub>2</sub>). This method is preferred for its specificity toward the benzylic methyl group.

## Reaction Scheme (Graphviz)



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Figure 1: Step-wise synthesis of **2-Formylquinolin-8-yl acetate** from 8-hydroxyquinaldine.

## Detailed Protocol

### Step 1: Acetyl Protection[4]

- Reagents: Dissolve 8-hydroxy-2-methylquinoline (10 mmol) in acetic anhydride (20 mL).
- Reaction: Heat the mixture to reflux (approx. 140°C) for 2 hours.
- Workup: Pour the reaction mixture onto crushed ice to hydrolyze excess anhydride.
- Isolation: Neutralize with NaHCO<sub>3</sub> (sat. aq.) and extract with dichloromethane (3x 30 mL). Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub> and concentrate in vacuo.
- Product: 8-Acetoxy-2-methylquinoline (Yield: ~90-95%).[3]

### Step 2: Selenium Dioxide Oxidation[5]

- Reagents: Suspend SeO<sub>2</sub> (12 mmol) in 1,4-dioxane (20 mL) containing 2% water (essential for SeO<sub>2</sub> activation).
- Addition: Add 8-acetoxy-2-methylquinoline (10 mmol) to the suspension.

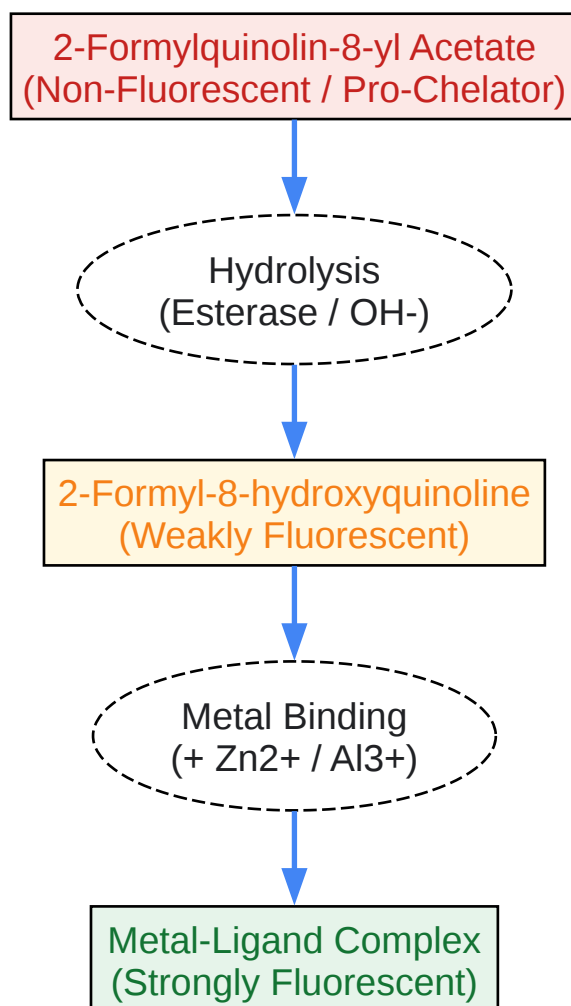
- Reaction: Heat to 50-60°C with vigorous stirring. Monitor by TLC (Silica, Hexane:EtOAc 3:1). The reaction typically completes in 3-4 hours. Note: Avoid refluxing, as over-oxidation to the carboxylic acid may occur.
- Workup: Filter the hot solution through Celite to remove metallic Selenium (black solid).
- Purification: Concentrate the filtrate and purify via column chromatography (Silica gel, Hexane/Ethyl Acetate gradient).
- Characterization: The product appears as a pale yellow solid. Confirm structure via <sup>1</sup>H-NMR (Aldehyde proton singlet at  $\delta \sim 10.1$  ppm).

## Reactivity & Mechanism of Action

### "Turn-On" Fluorescence Mechanism

**2-Formylquinolin-8-yl acetate** is non-fluorescent. Its utility as a probe relies on a dual-trigger mechanism:

- Hydrolysis: Esterases or chemical bases cleave the acetate group, releasing the 8-hydroxyquinoline (8-HQ) core.
- Chelation: The free 8-HQ moiety coordinates with metal ions (e.g., Zn<sup>2+</sup>, Al<sup>3+</sup>), locking the molecule in a rigid planar conformation that inhibits non-radiative decay, resulting in strong fluorescence.<sup>[6]</sup>



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Figure 2: Activation pathway for fluorescence sensing applications.

## Schiff Base Formation

The C2-aldehyde is highly reactive toward nucleophiles.

- Reaction: Condensation with hydrazine derivatives (e.g., thiosemicarbazide) yields thiosemicarbazones.
- Application: These derivatives are potent tridentate ligands (N-N-S donor set) used in antimalarial drug discovery (inhibiting cysteine proteases) and as ionophores for heavy metal sensing.

## Applications in Research & Development

### Bio-Imaging & Sensing

- **Esterase Activity Probes:** Used to detect intracellular esterase activity. The acetate group enhances cell permeability. Once inside, ubiquitous esterases cleave the acetate, trapping the fluorescent 8-HQ product within the cell.
- **Ratiometric Zn<sup>2+</sup> Sensors:** The aldehyde group can be further derivatized with electron-withdrawing or donating groups to tune the emission wavelength, allowing for ratiometric sensing of Zinc in live tissues.

### Medicinal Chemistry[5][11][12]

- **Antimalarial Scaffolds:** Schiff bases derived from **2-formylquinolin-8-yl acetate** have shown efficacy against Plasmodium falciparum. The 8-hydroxy group (after deprotection) is crucial for iron chelation, a mechanism toxic to the parasite.
- **Neuroprotection:** Derivatives are explored for Alzheimer's therapy, targeting metal-induced Amyloid- $\beta$  aggregation.

### Safety & Handling (SDS Summary)

Parameter	Guideline
Hazard Classification	Irritant (Skin/Eye/Respiratory).
Signal Word	Warning
P-Statements	P261 (Avoid breathing dust); P280 (Wear protective gloves/eye protection).
Storage	Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (ester hydrolysis).
Disposal	Incinerate in a chemical incinerator equipped with an afterburner and scrubber.

## References

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